

AZD6918: Essential Procedures for Safe Handling and Disposal

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Compound of Interest

Compound Name: AZD6918

Cat. No.: B1666230

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Disclaimer: This document provides general guidance on the proper disposal of **AZD6918** in a laboratory setting. A specific Safety Data Sheet (SDS) for **AZD6918** is not readily available in public domains. Therefore, it is imperative to treat **AZD6918** as a potentially hazardous substance and to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols that are in compliance with local, state, and federal regulations.^[1]

Pre-Disposal Hazard Assessment

Before initiating any disposal procedures, a thorough hazard assessment is crucial. In the absence of a specific SDS, researchers should review all available data on **AZD6918** and similar compounds.

Key Assessment Steps:

- **Review Chemical Properties:** Evaluate available information regarding the physical and chemical properties of **AZD6918**.
- **Assess Toxicity:** In the absence of specific toxicity data, assume the compound is toxic.^[1] Handle with appropriate personal protective equipment (PPE).
- **Evaluate Environmental Hazards:** Consider the potential for aquatic toxicity.^[2] Many pharmaceutical compounds can have significant environmental impacts.

- Consult Institutional EHS: Your institution's EHS department is the primary resource for guidance on hazardous waste disposal.[\[1\]](#) They can provide specific instructions based on their expertise and knowledge of regulations.

AZD6918 Physical and Chemical Properties

For safe handling and storage, it is important to be aware of the known properties of **AZD6918**.

Property	Description	Citation
Appearance	Solid powder	[3]
Solubility	Soluble in DMSO, not in water	[3]
Short-term Storage	Dry, dark, and at 0 - 4 °C for days to weeks	[3]
Long-term Storage	-20 °C for months to years	[3]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical	[3]
Shelf Life	Greater than 5 years if stored properly	[3]

Personal Protective Equipment (PPE) and Safe Handling

When working with any chemical product, use good workplace procedures.

- General Handling: Do not cut, puncture, or weld on or near the container.[\[2\]](#) Wash thoroughly after handling this product.[\[2\]](#) Always wash up before eating, smoking, or using the facilities.[\[2\]](#)
- Ventilation: Use under well-ventilated conditions.[\[2\]](#)[\[4\]](#)
- Personal Protective Equipment: Wear a lab coat, safety glasses, and appropriate chemical-resistant gloves (e.g., nitrile).

- Avoid Contact: Avoid skin and eye contact.[2][4] Avoid inhalation of mist, spray, fume, or vapor.[2]
- Clothing: Wash contaminated clothing before reuse.[2]

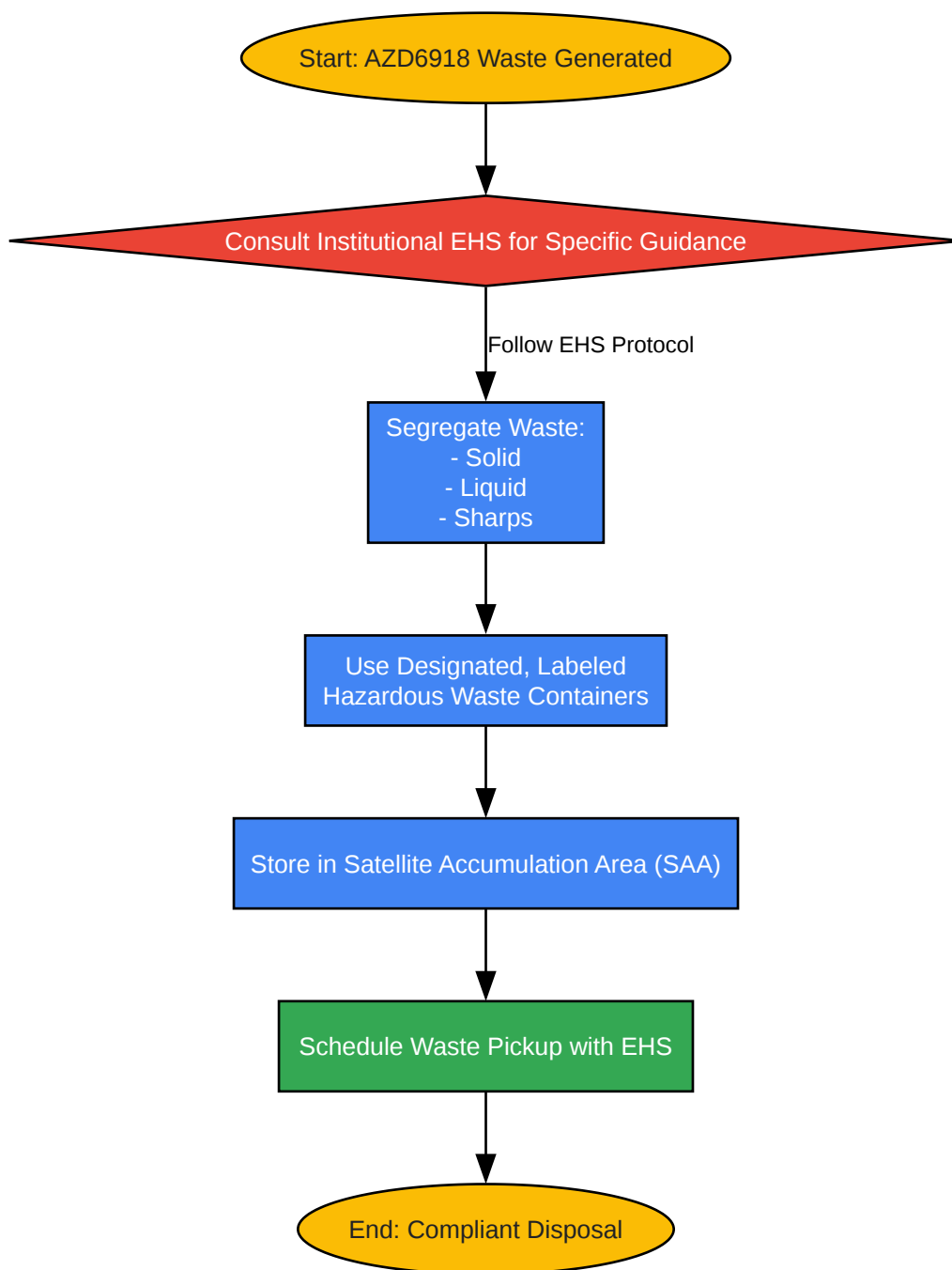
Segregation and Waste Collection

Proper segregation of chemical waste is fundamental to safe and compliant disposal. Do not mix **AZD6918** waste with other chemical waste streams unless explicitly approved by your EHS department.[1] Collect **AZD6918** waste in a designated, properly labeled hazardous waste container.[1]

- Solid Waste: Place contaminated items such as gloves, weighing paper, and absorbent pads into the designated solid hazardous waste container.[1]
- Liquid Waste: Carefully pour liquid **AZD6918** waste into the designated liquid hazardous waste container using a funnel.[1]
- Seal Container: Securely seal the waste container when not in use to prevent spills or the release of vapors.[1]
- Label Container: Affix a completed hazardous waste label to the container.[1] Ensure all fields are filled out accurately.
- Storage: Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within your laboratory.[1] This area should be under the control of laboratory personnel and away from drains and sources of ignition.[1]
- Arrange for Disposal: Contact your institution's EHS department to schedule a pickup for the hazardous waste.[1] Follow their specific procedures for requesting a waste pickup.[1]

Disposal Workflow

The following diagram outlines the necessary steps for the proper disposal of **AZD6918**, emphasizing the central role of institutional EHS consultation.



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Caption: **AZD6918** Disposal Workflow.

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